

Standard Experimental Protocols for Administering CardioRegulin to Lab Animals

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Compound of Interest

Compound Name: *Rhythmy*

Cat. No.: *B1218964*

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Introduction

These application notes provide detailed protocols for the administration and evaluation of CardioRegulin, a novel investigational compound developed to modulate cardiac rhythm. CardioRegulin is a selective antagonist of the HCN4 (Hyperpolarization-activated cyclic nucleotide-gated channel 4), which plays a crucial role in the sinoatrial node's pacemaker activity. These guidelines are intended for researchers, scientists, and drug development professionals conducting preclinical studies in laboratory animals. The following protocols are designed to ensure consistency and reproducibility of experimental outcomes.

Materials and Reagents

- CardioRegulin: (Purity $\geq 98\%$), stored at -20°C , protected from light.
- Vehicle: 10% DMSO, 40% PEG300, 50% Saline.
- Test Animals: Male Sprague-Dawley rats (8-10 weeks old, 250-300g).
- Anesthetics: Isoflurane or Ketamine/Xylazine solution.
- Standard laboratory equipment: Syringes, needles (various gauges), oral gavage tubes, animal scale, etc.
- ECG monitoring system: For recording cardiac electrical activity.

Experimental Protocols

Dose Formulation

- Allow CardioRegulin to equilibrate to room temperature before weighing.
- Prepare a stock solution of CardioRegulin in 100% DMSO.
- On the day of the experiment, dilute the stock solution with PEG300 and saline to achieve the final desired concentration in the vehicle (10% DMSO, 40% PEG300, 50% Saline).
- Vortex the final formulation thoroughly to ensure a homogenous solution.

Animal Handling and Acclimatization

- House animals in a temperature and humidity-controlled environment with a 12-hour light/dark cycle.
- Provide ad libitum access to standard chow and water.
- Allow a minimum of 7 days for acclimatization before the start of the experiment.
- Handle animals daily for at least 3 days prior to the experiment to minimize stress-induced physiological changes.

Administration of CardioRegulin

- Intravenous (IV) Administration:
 - Anesthetize the rat using isoflurane.
 - Place the animal on a heating pad to maintain body temperature.
 - Administer CardioRegulin via the lateral tail vein using a 27-gauge needle.
 - The volume of administration should not exceed 5 mL/kg.
- Oral Gavage (PO) Administration:
 - Gently restrain the rat.

- Use a ball-tipped gavage needle to administer the formulation directly into the stomach.
- The volume of administration should not exceed 10 mL/kg.

Data Collection and Analysis

Electrocardiogram (ECG) Monitoring

- Anesthetize the animal and place it in a supine position on the ECG recording platform.
- Attach the limb electrodes (Lead II configuration).
- Record a baseline ECG for at least 15 minutes before administering the compound.
- Following administration, continuously record the ECG for a minimum of 2 hours.
- Analyze the ECG data for changes in heart rate, PR interval, QRS duration, and QT interval.

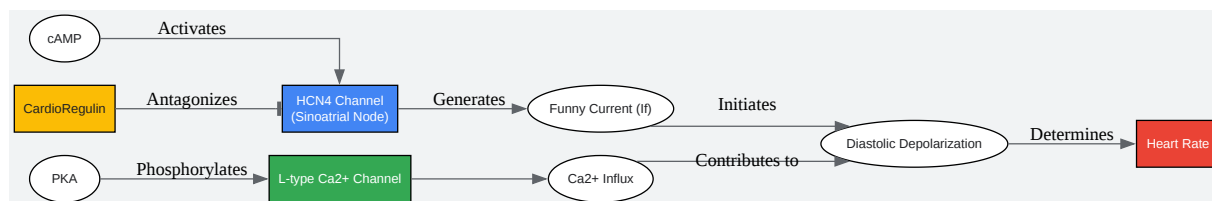
Data Presentation

The following table summarizes the expected dose-dependent effects of CardioRegulin on key cardiac parameters following intravenous administration.

Dose (mg/kg)	Heart Rate (bpm)	PR Interval (ms)	QRS Duration (ms)	QT Interval (ms)
Vehicle	350 ± 20	50 ± 5	20 ± 2	80 ± 7
1	320 ± 18	55 ± 6	21 ± 2	85 ± 8
3	280 ± 15	65 ± 7	22 ± 3	95 ± 9
10	230 ± 12	80 ± 8	24 ± 3	110 ± 10

Visualizations

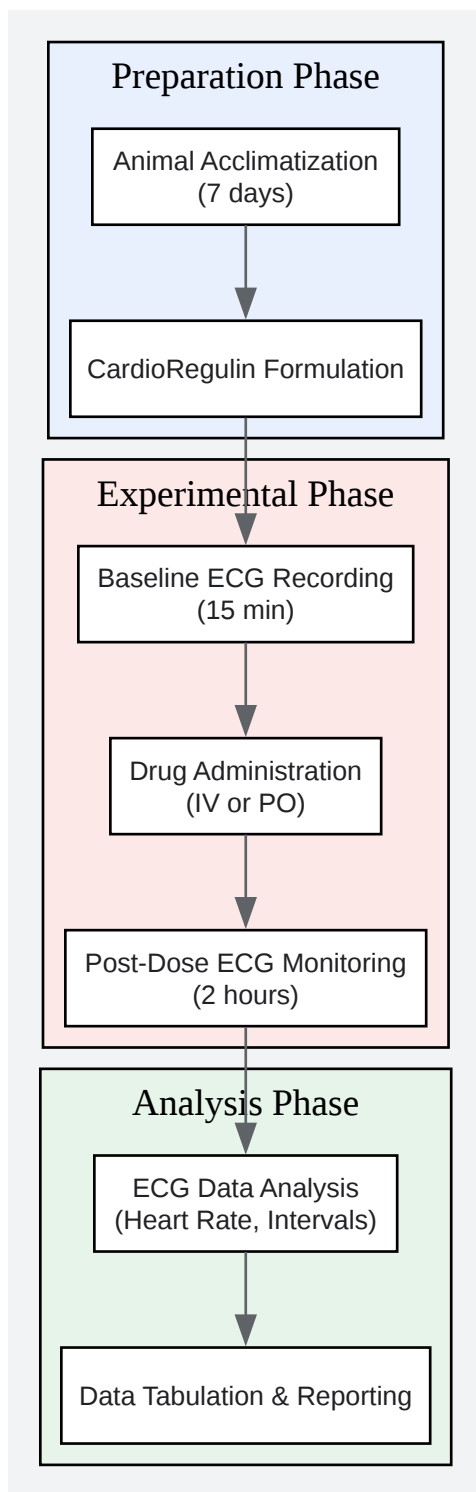
Signaling Pathway of CardioRegulin



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Caption: Hypothetical signaling pathway of CardioRegulin.

Experimental Workflow



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Caption: Workflow for in vivo evaluation of CardioRegulin.

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